

TTP-8307 and Itraconazole as OSBP Inhibitors: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TTP-8307

Cat. No.: B1256844

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of **TTP-8307** and itraconazole as inhibitors of the Oxysterol-Binding Protein (OSBP), a key cellular factor in lipid metabolism and a target for antiviral therapies. The information presented is based on published experimental data to assist researchers in making informed decisions for their studies.

Executive Summary

Both **TTP-8307** and the repurposed antifungal drug itraconazole target OSBP, thereby inhibiting its function in lipid transport and disrupting the replication of various viruses that rely on this host factor. While they share a common target, notable differences exist in their inhibitory mechanisms and efficacy. Experimental evidence suggests that itraconazole may be a more potent direct inhibitor of OSBP's sterol transfer activity in in-vitro assays. However, the antiviral activity of **TTP-8307** is significant, and it exhibits a distinct cellular phenotype where its inhibitory effect on viral replication cannot be rescued by overexpression of OSBP, unlike itraconazole. This suggests that **TTP-8307** may have additional or different interactions within the cellular environment.

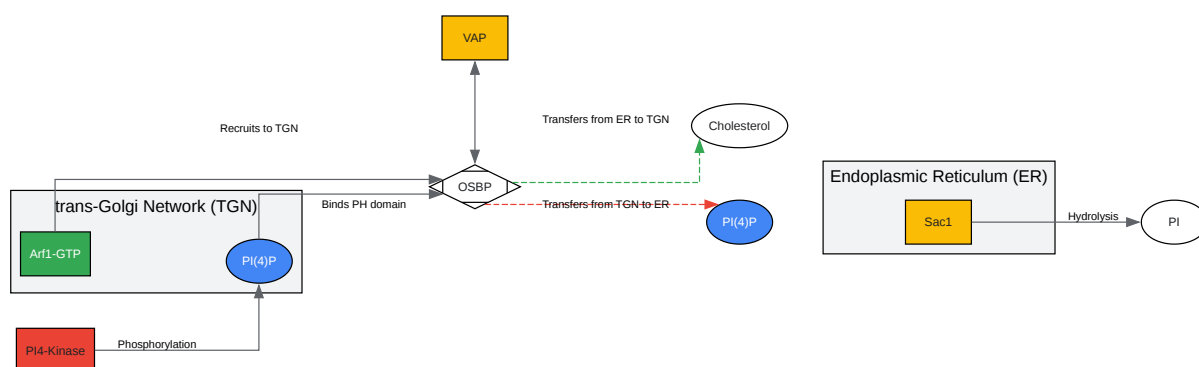
Data Presentation: Quantitative Comparison

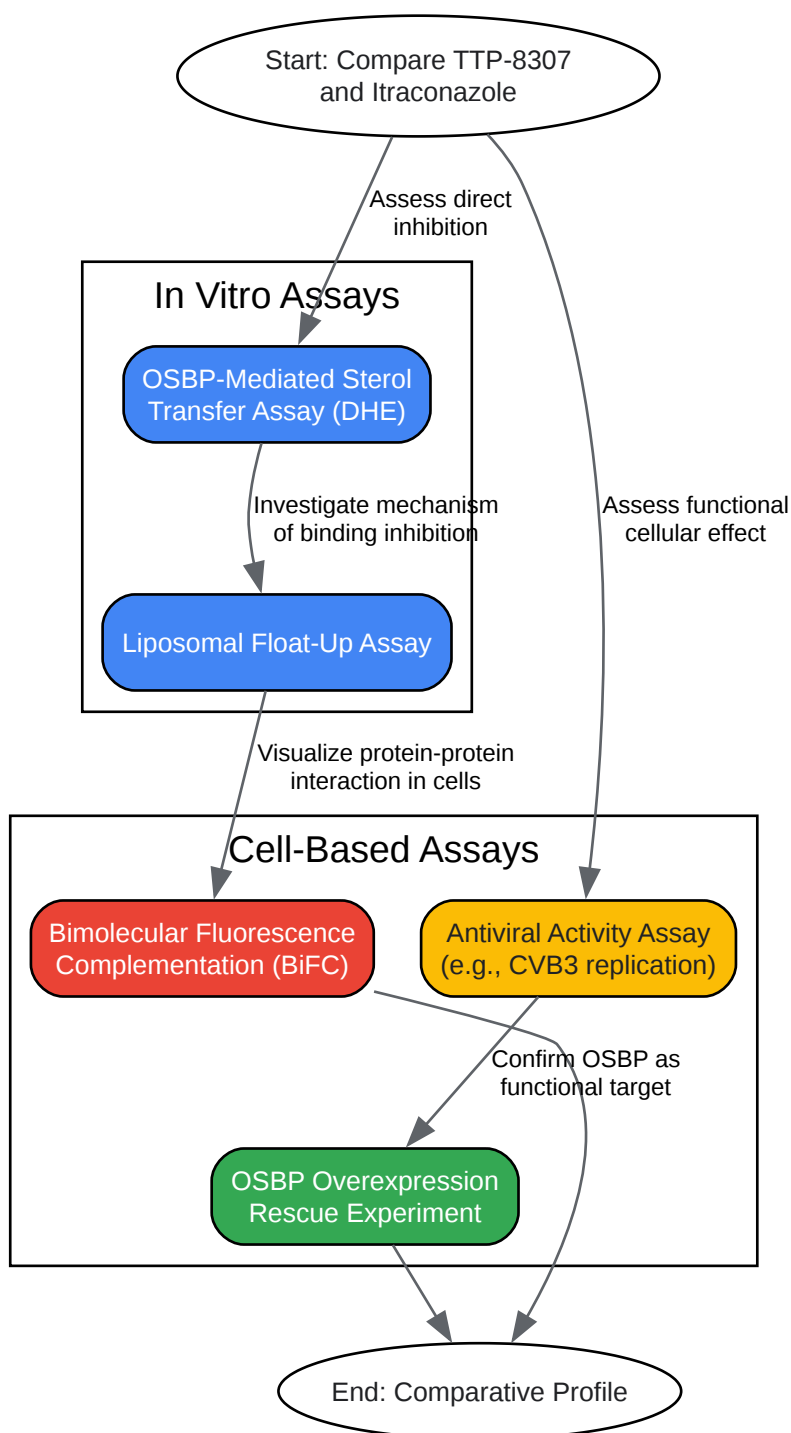
The following table summarizes the available quantitative data for **TTP-8307** and itraconazole concerning their OSBP inhibitory and antiviral activities.

Parameter	TTP-8307	Itraconazole	Reference
OSBP Inhibitory Activity			
In Vitro OSBP-Mediated Sterol Transfer	Inhibition observed, but less potent than itraconazole at 1 μ M	Stronger inhibition than TTP-8307 at 1 μ M	[1]
Inhibition of PI4P Transfer (IC50)	Not Reported	~4 μ M	[2]
Antiviral Activity			
Coxsackievirus B3 (CVB3) EC50	1.2 μ M	0.3 - 1.6 μ M (for various enteroviruses)	[2][3]
Rescue by OSBP Overexpression	No	Yes	[4]

Signaling and Experimental Workflow Diagrams

To visually represent the biological context and experimental approaches, the following diagrams are provided.





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